

An In-depth Technical Guide to the Physical Properties of 4-Acetoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Acetoxybenzaldehyde

Cat. No.: B1194636

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This technical guide provides a comprehensive overview of the core physical properties of **4-acetoxybenzaldehyde** (CAS No: 878-00-2), a key intermediate in pharmaceutical and chemical synthesis. The document details its physicochemical, thermal, and optical characteristics, supported by standardized experimental protocols for their determination. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, logical workflows for property determination and solubility classification are visualized to aid in experimental design.

Physicochemical and Structural Data

4-Acetoxybenzaldehyde, also known as 4-formylphenyl acetate, is an acetate ester characterized by a formyl group at the para position of the phenyl acetate ring.^[1] Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	878-00-2	[2][3][4]
Molecular Formula	C ₉ H ₈ O ₃	[1][3][4][5]
Molecular Weight	164.16 g/mol	[1][2][6]
Appearance	Clear colorless to pale yellow liquid	[7]
IUPAC Name	(4-formylphenyl) acetate	[1]
Synonyms	p-Acetoxybenzaldehyde, 4-Formylphenyl acetate, p-Hydroxybenzaldehyde acetate	[1][3]
SMILES	<chem>CC(=O)OC1=CC=C(C=C1)C=O</chem>	[1][2]
InChI Key	SEVSMVUOKAMPDO-UHFFFAOYSA-N	[1][2][3][4]

Thermal and Optical Properties

The thermal and optical constants of a compound are critical for its purification, handling, and characterization. **4-Acetoxybenzaldehyde** is a liquid at room temperature with a high boiling point, requiring vacuum distillation for purification.

Property	Value	Conditions	Source(s)
Boiling Point	152-153 °C	at 17 mmHg	[2][7][8]
145 °C	at 25 mmHg	[2][6]	
265 °C	at 760 mmHg (Normal)	[9]	
Density	1.168 g/mL	at 25 °C	[2][7][8]
Refractive Index	n _{20/D} 1.538	at 20 °C	[2][7][8]
Flash Point	113 °C (235.4 °F)	Closed cup	

Spectroscopic Data

Spectroscopic analysis is essential for structural elucidation and purity assessment.

Comprehensive spectral data for **4-acetoxybenzaldehyde**, including ^1H NMR, ^{13}C NMR, Infrared (IR), Mass Spectrometry (MS), and Raman spectra, are publicly available through various chemical databases.[\[1\]](#)[\[3\]](#)[\[10\]](#)

- ^1H NMR & ^{13}C NMR: Provides detailed information on the hydrogen and carbon framework of the molecule.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups, such as the ester carbonyl, aldehyde carbonyl, and aromatic C-H bonds.[\[1\]](#)[\[3\]](#)
- Mass Spectrometry (MS): Determines the mass-to-charge ratio of the molecule and its fragments, confirming its molecular weight.[\[1\]](#)[\[4\]](#)

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical properties of **4-acetoxybenzaldehyde**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[12\]](#)[\[13\]](#) The Thiele tube method is a common micro-scale technique suitable for small sample volumes.[\[14\]](#)

Procedure:

- Place a few milliliters of the **4-acetoxybenzaldehyde** sample into a small test tube.[\[15\]](#)
- Invert a capillary tube (sealed at one end) and place it into the test tube with the open end submerged in the liquid.[\[12\]](#)
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or paraffin), ensuring the sample is immersed.[\[12\]](#)[\[14\]](#)

- Gently heat the side arm of the Thiele tube with a Bunsen burner or other heat source.^[14] Convection currents will ensure uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube's open end.^[14]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^{[12][16]} Record this temperature.

Density is the mass of a substance per unit volume.^[17] For a liquid like **4-acetoxybenzaldehyde**, it can be determined by accurately measuring the mass of a known volume.

Procedure:

- Obtain a clean, dry volumetric flask or pycnometer of a known volume (e.g., 10 mL).
- Measure the mass of the empty, dry flask using an analytical balance and record it as m_1 .
- Carefully fill the flask with **4-acetoxybenzaldehyde** up to the calibration mark. Ensure the meniscus is read correctly at eye level.
- Measure the mass of the filled flask and record it as m_2 .
- Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.
- Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / V_{\text{flask}}$, where V_{flask} is the volume of the flask. The density is typically expressed in g/mL.^[17]

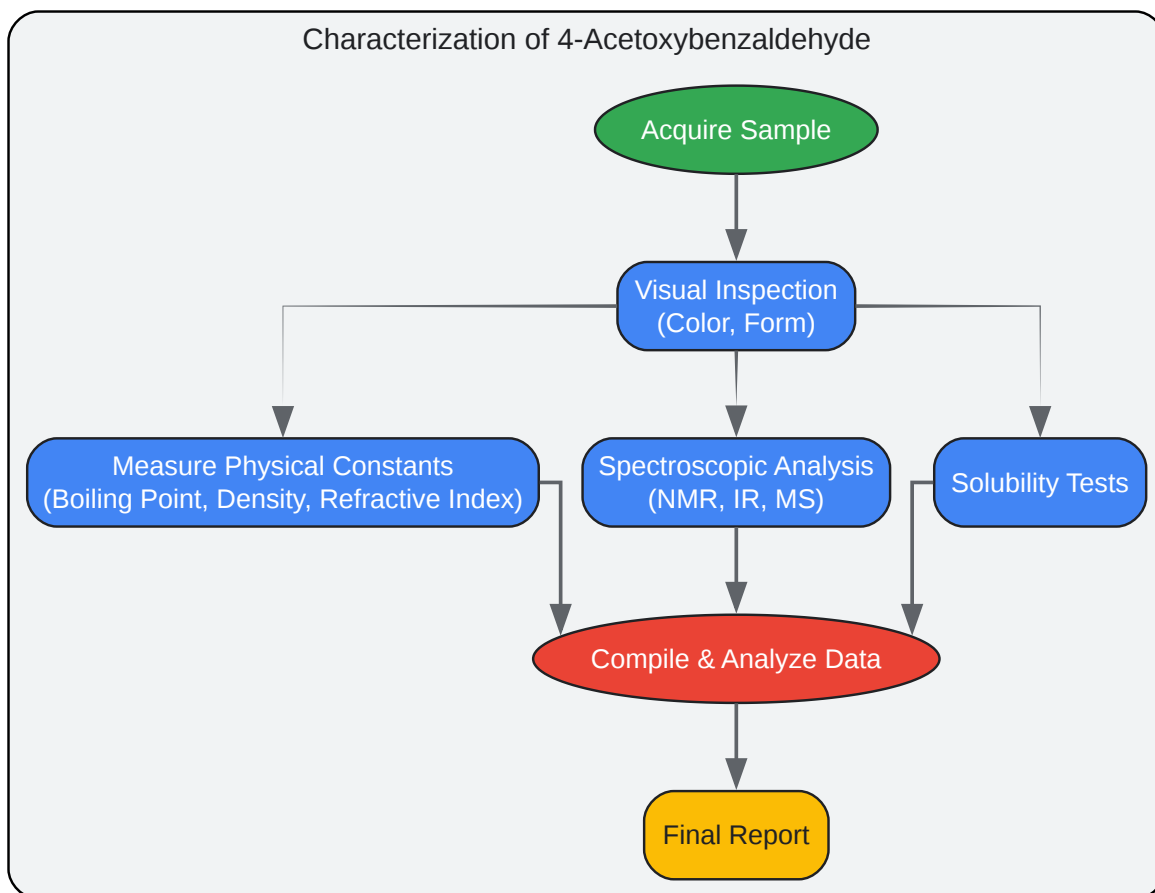
A systematic solubility analysis provides crucial information about a compound's polarity and the presence of acidic or basic functional groups.^[18]

Procedure:

- **Water Solubility:** Add approximately 25 mg of **4-acetoxymethylbenzaldehyde** to 0.75 mL of deionized water in a test tube. Shake vigorously. Observe if a homogeneous solution forms. [\[18\]](#) If soluble, test the solution's pH with litmus or pH paper. [\[19\]](#)[\[20\]](#)
- **5% NaOH Solution:** If the compound is insoluble in water, add 25 mg to 0.75 mL of 5% aqueous NaOH. [\[18\]](#) Solubility indicates the presence of a strong or weak acidic group.
- **5% NaHCO₃ Solution:** If the compound dissolves in NaOH, test its solubility in 5% aqueous NaHCO₃. Solubility in this weaker base suggests a strong acidic functional group (e.g., a carboxylic acid). [\[18\]](#)[\[21\]](#)
- **5% HCl Solution:** If the compound is insoluble in water and NaOH, test its solubility in 5% aqueous HCl. [\[22\]](#) Dissolution indicates the presence of a basic functional group, most commonly an amine. [\[21\]](#)
- **Concentrated H₂SO₄:** If the compound is insoluble in all the above, its solubility in cold, concentrated sulfuric acid can be tested. [\[20\]](#) Solubility in this strong acid suggests the presence of a neutral compound containing oxygen, nitrogen, or unsaturation. [\[20\]](#)

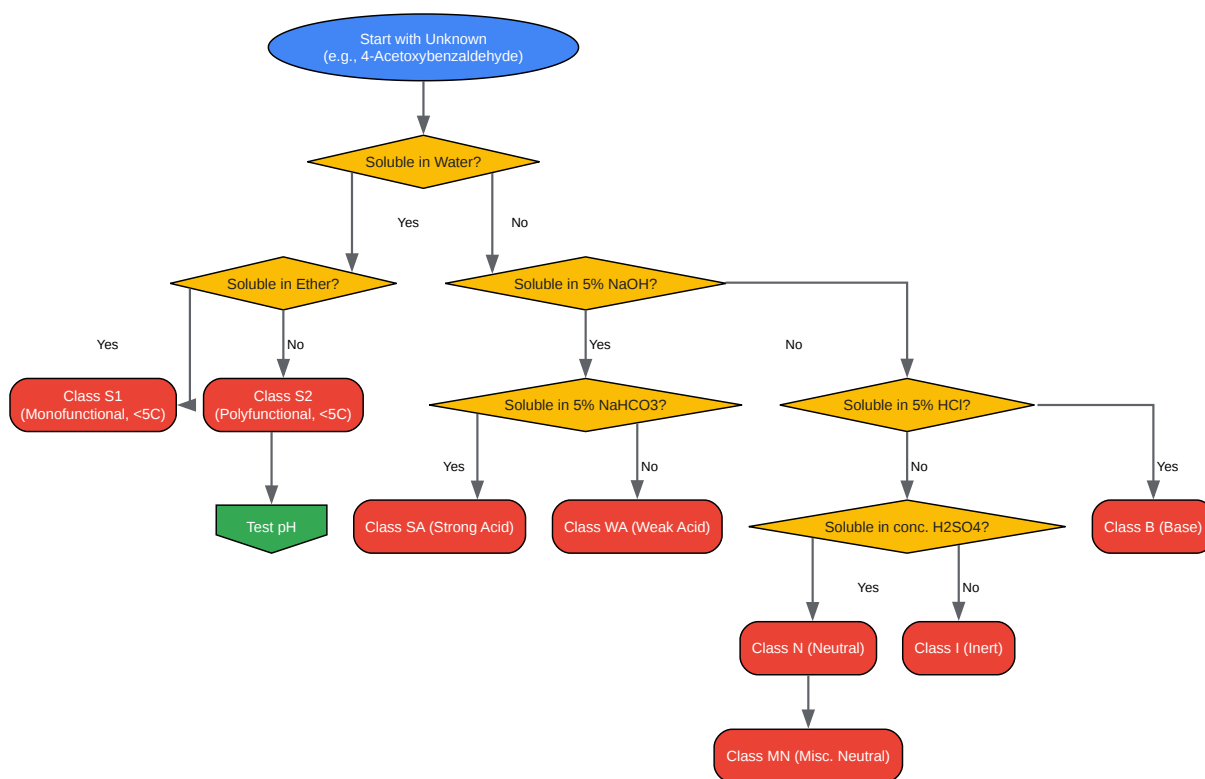
Visualization of Experimental Workflows

Diagrams are provided to illustrate the logical progression of experiments for physical property determination and solubility classification.



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Caption: General workflow for determining the physical properties of a chemical substance.



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Caption: Decision tree for the classification of organic compounds based on solubility.

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